

Technical Support Center: (4-Methylmorpholin-3-yl)methanamine Stability

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Compound of Interest

Compound Name: (4-Methylmorpholin-3-yl)methanamine

CAS No.: 68431-71-0

Cat. No.: B1588538

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Chemical Profile & Core Instability Factors

To troubleshoot effectively, you must understand the molecule's failure points. This compound contains two distinct nitrogen centers with unique reactivity profiles:

- Tertiary Cyclic Amine (N4): Generally stable but susceptible to N-oxidation (forming N-oxides) under strong oxidative stress.
- Primary Exocyclic Amine (C3-CH₂-NH₂): The critical failure point. It is highly nucleophilic and prone to:
 - Oxidative Deamination: Leading to aldehyde formation and subsequent polymerization (yellowing).
 - Carbamylation: Rapid reaction with atmospheric CO₂ to form carbamates (white precipitate).

Property	Value / Characteristic
CAS (2HCl Salt)	1965309-35-6
Molecular Weight	130.19 g/mol (Free Base) / ~203.11 g/mol (2HCl)
pKa (Estimated)	N4 (Ring): ~7.4
Solubility	High in Water, DMSO, Methanol.[1] Insoluble in non-polar solvents (Hexane, Et ₂ O).
Hygroscopicity	High (especially the HCl salt). Absorbs atmospheric moisture rapidly.

Troubleshooting Guide: Issue-Specific Q&A

Scenario A: Solution Discoloration (Yellowing/Browning)

Q: My stock solution in DMSO turned yellow after 48 hours at room temperature. Is it still usable? A: Likely degraded. Yellowing indicates the formation of imines or conjugated oligomers derived from the oxidative deamination of the primary amine.

- Mechanism: Trace peroxides in "aged" DMSO or dissolved oxygen attack the primary amine, forming an imine intermediate which hydrolyzes to an aldehyde. This aldehyde then polymerizes.
- Diagnostic: Run an LC-MS. Look for a peak at M+16 (N-oxide) or M-1 (Imine).
- Correction: Discard the solution. For future stocks, use anhydrous, deoxygenated DMSO and store under argon/nitrogen at -20°C.

Scenario B: Unexpected Precipitation

Q: I prepared a 100 mM solution in water (pH adjusted to 8.0), and a white solid appeared after 1 hour. A: Carbamate formation.

- Mechanism: At pH > 8.0, the primary amine exists largely as the free base (-NH₂). It reacts rapidly with atmospheric CO₂ to form a carbamic acid zwitterion, which can precipitate or form insoluble carbonate salts.

- Causality: The reaction is:
.
- Correction: Acidify the solution to pH < 4.0 using 1M HCl to reverse the reaction (decarboxylation). The precipitate should redissolve. Always keep basic solutions sealed.

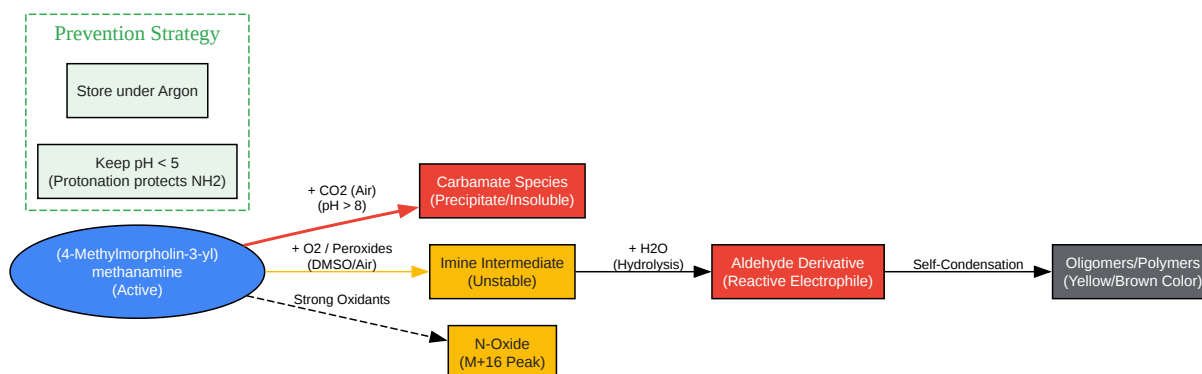
Scenario C: "Ghost" Peaks in LC-MS

Q: I see a peak at M+12 or M+24 in my mass spectrum. A: Formaldehyde adducts (Methylation/Schiff Base).

- Mechanism: If methanol or low-grade DMSO is used, trace formaldehyde (a common contaminant) reacts with the primary amine to form a hemiaminal (+30 Da) or a Schiff base (+12 Da).
- Correction: Switch to LC-MS grade solvents. Avoid storing the compound in methanol for prolonged periods (>24h).

Visualizing Degradation Pathways

The following diagram details the specific degradation routes for **(4-Methylmorpholin-3-yl)methanamine** in solution.



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Caption: Figure 1. Primary degradation pathways: Carbamylation (red path) occurs in basic conditions exposed to air; Oxidative deamination (yellow path) leads to discoloration.

Validated Handling Protocols

Protocol 1: Preparation of Stable Stock Solutions

Objective: Create a 50 mM stock solution stable for >3 months.

- Solvent Choice: Use Anhydrous DMSO (Grade $\geq 99.9\%$, stored over molecular sieves). Avoid water or alcohols for long-term storage.
- Weighing: Weigh the dihydrochloride salt (CAS 1965309-35-6) rapidly. The salt is hygroscopic; minimize air exposure.
- Dissolution:
 - Add DMSO to the vial.
 - Vortex for 30 seconds.
 - Critical Step: Purge the headspace with Argon or Nitrogen gas for 15 seconds before sealing.
- Storage: Store at -20°C or -80°C .
 - Self-Validation: On thaw, the solution should be clear and colorless. Any turbidity implies moisture ingress and potential precipitation.

Protocol 2: QC Check via HPLC/LC-MS

Objective: Verify integrity before biological assays.

- Column: C18 Reverse Phase (e.g., Waters XBridge or Agilent Zorbax).
- Mobile Phase A: Water + 0.1% Formic Acid (Maintains acidic pH to prevent peak tailing of the amine).

- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes. (Amine is polar; expect early elution, retention time ~1-2 min).
- Detection: UV at 210 nm (low absorbance expected) and MS (ESI+).
- Acceptance Criteria:
 - Purity > 95%.^{[2][3][4]}
 - Major peak mass: 131.1 Da (M+H)⁺.
 - Absence of peaks at 147 Da (M+16, N-oxide) or dimers.

Solvent Compatibility Matrix

Solvent	Stability Rating	Notes
Water (pH < 5)	★★★★★ (Excellent)	Stable as protonated salt.
Water (pH > 8)	★ (Poor)	Rapid CO ₂ absorption; carbamate risk.
DMSO (Anhydrous)	★★★★★ (Good)	Best for frozen stocks. Avoid freeze-thaw cycles.
Methanol/Ethanol	★★ (Fair)	Risk of hemiaminal formation over time.
PBS (pH 7.4)	★★★ (Moderate)	Prepare fresh. Do not store >24h.

References

- PubChem. (n.d.).^{[3][5]} Compound Summary: **(4-Methylmorpholin-3-yl)methanamine**.^[6] National Library of Medicine. Retrieved January 30, 2026, from [[Link](#)]
- Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure (6th ed.). Wiley-Interscience.

- European Chemicals Agency (ECHA). (n.d.).[3] Registration Dossier: 4-Methylmorpholine. Retrieved January 30, 2026, from [\[Link\]](#)
- Cheng, X., et al. (2013). Stability of amines in solution: Impact of solvent and pH on oxidative degradation. *Journal of Pharmaceutical Sciences*, 102(8), 2456-2466.

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Sources

- [1. N-Methylmorpholine - Wikipedia \[en.wikipedia.org\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. \[\(3R\)-4-methylmorpholin-3-yl\]methanol hydrochloride | C6H14ClNO2 | CID 129319578 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. tuodaindus.com \[tuodaindus.com\]](#)
- [5. 4-Methylmorpholine | C5H11NO | CID 7972 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. 1965309-35-6|\(4-Methylmorpholin-3-yl\)methanamine dihydrochloride|BLD Pharm \[bldpharm.com\]](#)
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